

Application Notes: Determination of Acid Number in Oils using p-Naphtholbenzein

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Compound of Interest

Compound Name: *p*-Naphtholbenzein

Cat. No.: B087086

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Introduction

The acid number (AN) is a critical quality control parameter for new and used oils, including lubricating oils, hydraulic fluids, and transformer oils. It represents the quantity of acidic components present in the oil, expressed in milligrams of potassium hydroxide (KOH) required to neutralize one gram of the sample. An increase in the acid number of in-service oils can indicate oxidation and degradation of the oil, which can lead to corrosion and other detrimental effects on machinery. This application note provides a detailed protocol for the determination of the acid number in oils by color-indicator titration using **p-Naphtholbenzein**, based on the widely recognized ASTM D974 standard.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

p-Naphtholbenzein is a suitable indicator for this titration as it provides a distinct color change from orange in an acidic solution to a green or green-brown endpoint in a basic medium, allowing for accurate determination of the neutralization point.[\[1\]](#)[\[5\]](#) This method is applicable to petroleum products and lubricants that are soluble or nearly soluble in a mixture of toluene and isopropyl alcohol.[\[1\]](#)[\[4\]](#)

Principle

To determine the acid number, a known weight of the oil sample is dissolved in a titration solvent composed of toluene, isopropyl alcohol, and a small amount of water. The resulting single-phase solution is then titrated at room temperature with a standardized alcoholic solution

of potassium hydroxide (KOH). The endpoint of the titration is visually identified by the color change of the **p-Naphtholbenzein** indicator from orange to green or green-brown.[1]

Data Presentation

The following table provides representative data for the determination of the acid number in various oil samples.

Sample ID	Oil Type	Sample Weight (g)	Titrant Volume (mL)	Blank Volume (mL)	Acid Number (mg KOH/g)
1	New Turbine Oil	20.15	1.50	0.10	0.39
2	Used Turbine Oil	10.05	2.80	0.10	1.50
3	New Hydraulic Oil	20.08	0.80	0.10	0.19
4	Used Hydraulic Oil	5.02	3.50	0.10	3.82
5	Dark-Colored Gear Oil	2.05	4.20	0.10	11.23

Experimental Protocols

Reagent and Solution Preparation

4.1.1. Titration Solvent

- To prepare the titration solvent, mix the following reagents in the specified ratio: 500 mL of toluene, 495 mL of anhydrous isopropyl alcohol, and 5 mL of water.[1][6] This solvent should be prepared in a large quantity for consistency.

4.1.2. p-Naphtholbenzein Indicator Solution (10 g/L)

- Dissolve 1 gram of **p-Naphtholbenzein** in 100 mL of the titration solvent.^{[2][6][7]} Ensure the **p-Naphtholbenzein** meets the specifications outlined in ASTM D974.^[1]

4.1.3. 0.1 M Alcoholic Potassium Hydroxide (KOH) Solution

- Preparation: Add approximately 6 grams of solid KOH to about 1 liter of anhydrous isopropyl alcohol (containing less than 0.9% water) in a 2-liter Erlenmeyer flask.^[8] Gently boil the mixture for 10 to 15 minutes, stirring to prevent the KOH from caking on the flask.^[8] Allow the solution to stand for 24 hours in a tightly stoppered bottle. Then, carefully decant the clear supernatant liquid into a suitable storage bottle, avoiding the precipitated potassium carbonate.
- Standardization:
 - Accurately weigh approximately 0.2 g of dried potassium hydrogen phthalate (KHP) into a flask.
 - Dissolve the KHP in 100 mL of CO₂-free water.
 - Add 2-3 drops of phenolphthalein indicator.
 - Titrate with the prepared 0.1 M alcoholic KOH solution to the first permanent pink color.
 - Calculate the exact molarity of the KOH solution.

Experimental Workflow

4.2.1. Sample Preparation

- Into a 250 mL Erlenmeyer flask, introduce a weighed quantity of the oil sample according to the expected acid number, as suggested in the table below.^{[1][6]}
- Add 100 mL of the titration solvent to the flask.^{[2][6]}
- Add 0.5 mL of the **p-Naphtholbenzein** indicator solution.^{[2][9]}
- Swirl the flask until the sample is completely dissolved. The initial color of the solution should be orange. If the solution turns green or green-brown, the oil has a base number, and this

procedure for acid number is not applicable.[\[2\]](#)

Sample Size Guide (ASTM D974)[\[1\]](#)[\[6\]](#)

Acid Number Range (mg KOH/g)	Sample Size (g)	Weighing Accuracy (g)
0.0 to 3.0	20.0 ± 2.0	0.05
Over 3.0 to 25.0	2.0 ± 0.2	0.01
Over 25.0 to 250.0	0.2 ± 0.02	0.001
Used or Dark-Colored Oils		
0.0 to 25.0	2.0 ± 0.2	0.01
Over 25.0 to 250.0	0.2 ± 0.02	0.001

4.2.2. Blank Titration

- Perform a blank titration using 100 mL of the titration solvent and 0.5 mL of the **p-Naphtholbenzein** indicator solution.[\[2\]](#)
- Titrate with the 0.1 M alcoholic KOH solution, adding the titrant in small increments (0.1 mL or less), until the endpoint color is reached.
- Record the volume of KOH solution used for the blank (B).

4.2.3. Sample Titration

- Titrate the prepared oil sample solution with the standardized 0.1 M alcoholic KOH solution.
- Add the titrant in small increments, swirling the flask continuously.
- As the endpoint is approached, the orange color will change to a green or green-brown.[\[1\]](#)
The endpoint is reached when a persistent green or green-brown color is observed.[\[1\]](#)
- Record the volume of KOH solution used for the sample titration (A).

Calculation of Acid Number

The acid number is calculated using the following formula:

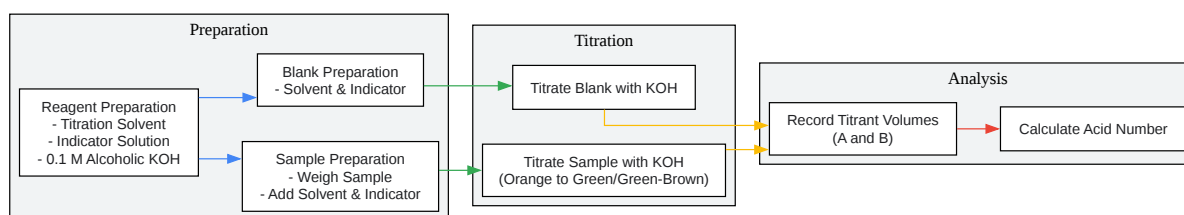
$$\text{Acid Number (mg KOH/g)} = [(A - B) \times M \times 56.1] / W$$

Where:

- A = volume of alcoholic KOH solution used for the sample titration (mL)
- B = volume of alcoholic KOH solution used for the blank titration (mL)
- M = Molarity of the alcoholic KOH solution (mol/L)
- 56.1 = Molecular weight of KOH (g/mol)
- W = Weight of the oil sample (g)

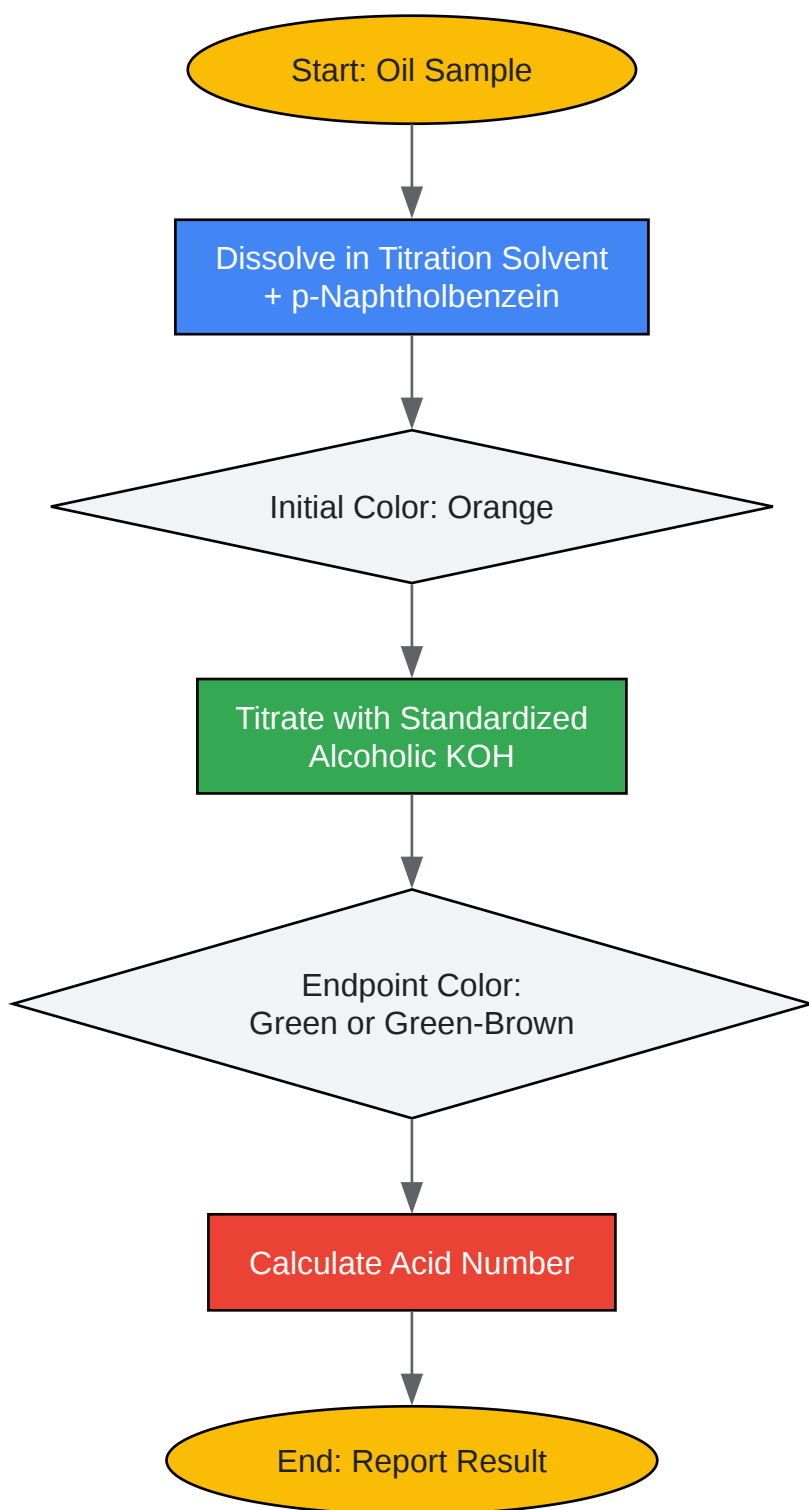
Visualization

The following diagrams illustrate the logical workflow of the acid number determination process.



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Caption: Experimental workflow for acid number determination.



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Caption: Logical steps in the titration process.

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